

Application Notes and Protocols for Mps1 Inhibitors in Animal Models

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Compound of Interest

Compound Name: Mps1-IN-7

Cat. No.: B606555

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Introduction

Monopolar spindle 1 (Mps1), also known as TTK, is a dual-specificity kinase that plays a crucial role in the spindle assembly checkpoint (SAC), a critical surveillance mechanism that ensures proper chromosome segregation during mitosis.[1][2] Overexpression of Mps1 is observed in various human cancers, making it an attractive therapeutic target.[2][3] Small molecule inhibitors of Mps1 have been developed to disrupt the SAC in cancer cells, leading to mitotic errors, aneuploidy, and ultimately, cell death.[1][4]

This document provides a generalized overview of the dosage and administration of Mps1 inhibitors in animal models, based on preclinical data from various compounds in this class, as specific information for "**Mps1-IN-7**" is not publicly available. The protocols and data presented here are intended to serve as a guide for researchers designing in vivo studies with Mps1 inhibitors.

Quantitative Data Summary

The following tables summarize dosages and administration routes for several reported Mps1 inhibitors in mouse models. This data can be used as a starting point for dose-ranging and efficacy studies.

Table 1: In Vivo Dosage and Administration of Mps1 Inhibitors in Mice

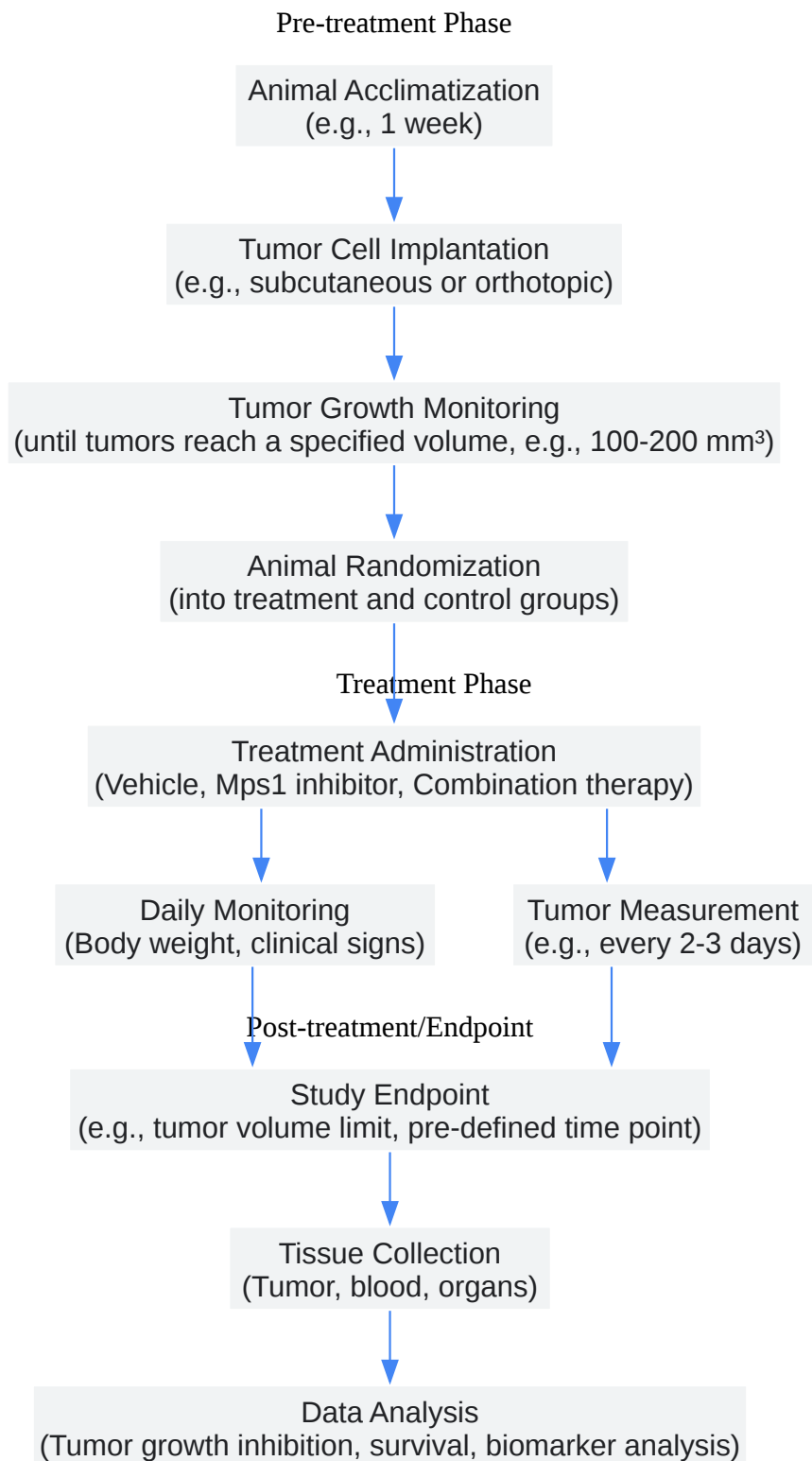
Compound	Animal Model	Dosage Range	Administration Route	Dosing Schedule	Reference
PF-7006	HCC1806 xenograft mice	0.2 - 25 mg/kg	Oral (p.o.)	Single dose	[5]
Cpd-5	FVB/NrJ wild-type mice	10 mg/kg (MTD)	Not specified	Not specified	[6]
Cpd-5 + Docetaxel	BRCA1-/-;TP53-/- mammary tumor mice	10 mg/kg (Cpd-5) + 12.5 mg/kg (Docetaxel)	Not specified	Not specified	[6]
BAY 1161909	Xenograft models	Not specified	Not specified	In combination with paclitaxel	[7]
BAY 1217389	Xenograft models	Not specified	Not specified	In combination with paclitaxel	[7]

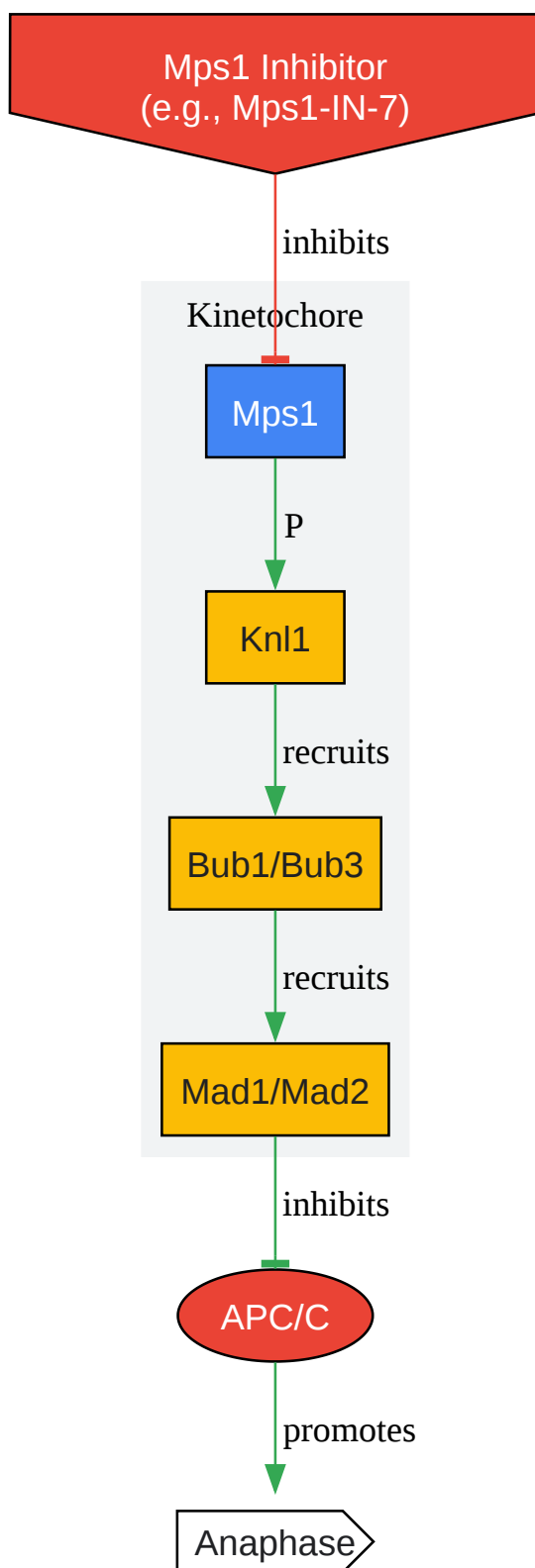
MTD: Maximum Tolerated Dose

Experimental Protocols

General Workflow for In Vivo Efficacy Studies

The following diagram outlines a typical workflow for evaluating the efficacy of an Mps1 inhibitor in a tumor xenograft mouse model.





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References

- 1. Small Molecule Kinase Inhibitors Provide Insight into Mps1 Cell Cycle Function - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Computational Biology Dynamics of Mps1 Kinase Molecular Interactions with Isoflavones Reveals a Chemical Scaffold with Potential to Develop New Therapeutics for the Treatment of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development of MPS1 Inhibitors: Recent Advances and Perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Characterization of novel MPS1 inhibitors with preclinical anticancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Mitotic Checkpoint Kinase Mps1 Has a Role in Normal Physiology which Impacts Clinical Utility - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mps1 inhibitors synergise with low doses of taxanes in promoting tumour cell death by enhancement of errors in cell division - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Novel Mps1 Kinase Inhibitors with Potent Antitumor Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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